

Application Notes and Protocols for Metabolic Pathway Analysis of Octopine Degradation

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Compound of Interest

Compound Name: *Octopinic acid*

Cat. No.: *B1252799*

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Introduction

Octopine (N²-(D-1-carboxyethyl)-L-arginine) is an opine, a class of amino acid derivatives found in crown gall tumors of plants. These tumors are induced by the transfer of T-DNA from *Agrobacterium tumefaciens*. The bacterium, in turn, can utilize octopine as a source of carbon and nitrogen for its growth. The metabolic pathway responsible for octopine degradation is encoded by genes located on the Ti plasmid of *A. tumefaciens* and is inducible by the presence of octopine. Understanding this pathway is crucial for research in plant-microbe interactions, bacterial metabolism, and for potential applications in drug development, particularly in the design of antimicrobial agents targeting pathogenic bacteria that utilize similar metabolic strategies.

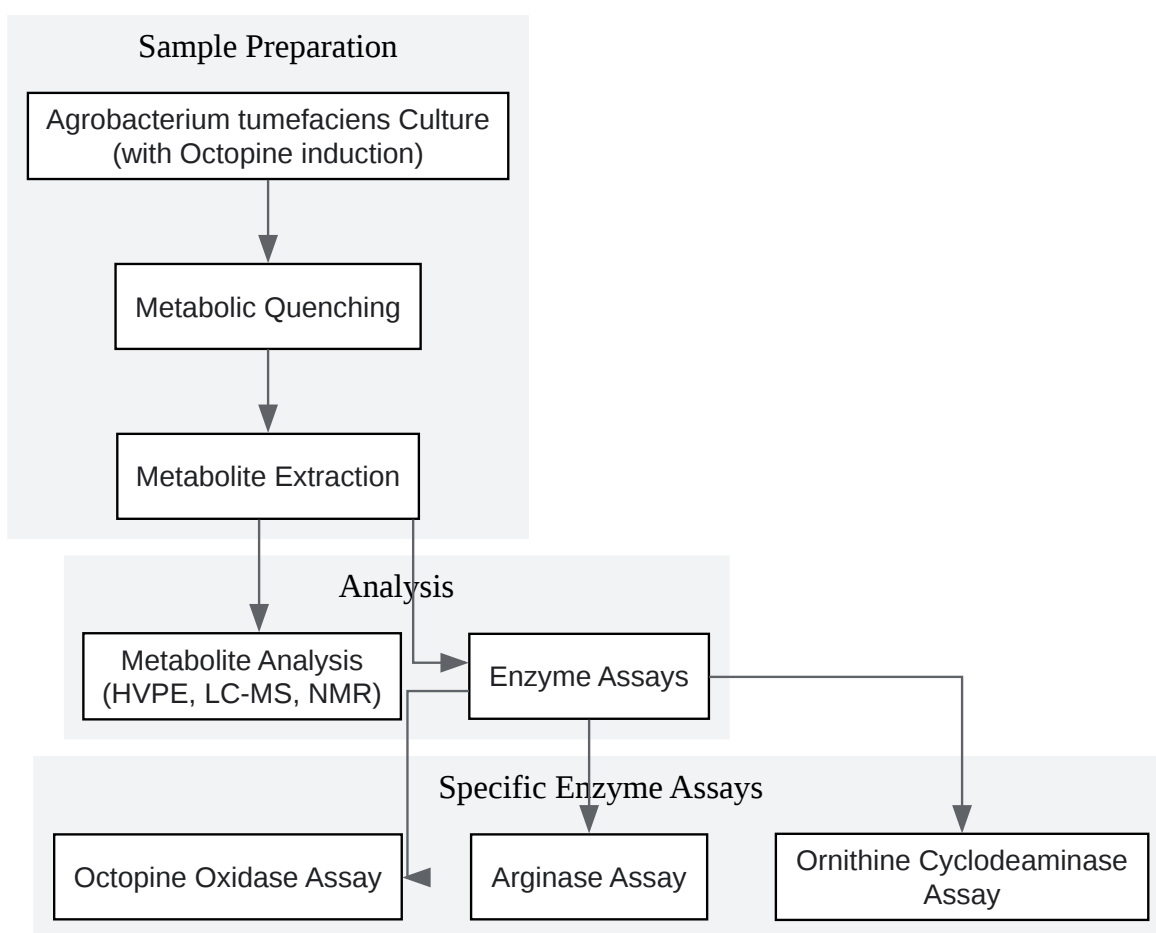
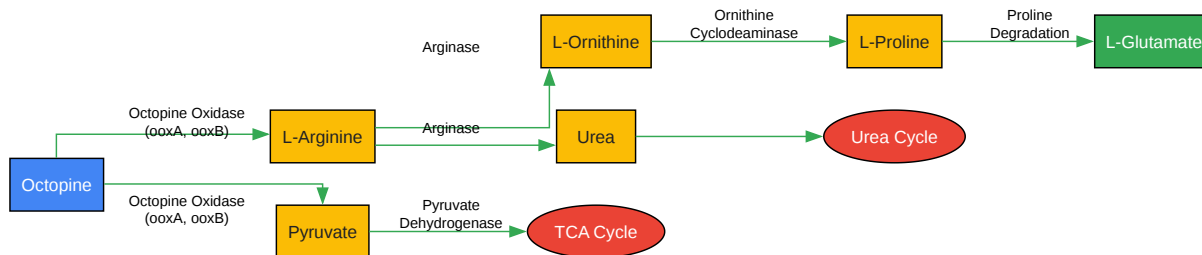
This document provides a detailed overview of the metabolic pathway of octopine degradation, along with experimental protocols for its analysis. The information is intended to guide researchers in studying this pathway, identifying key enzymes, and quantifying metabolic intermediates.

Metabolic Pathway of Octopine Degradation

The catabolism of octopine in *Agrobacterium tumefaciens* is a multi-step process that converts octopine into common metabolic intermediates. The pathway is initiated by the breakdown of

octopine into L-arginine and pyruvate, followed by the further degradation of arginine. The key enzymes and intermediates are outlined below.

Pathway Diagram



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